

Application Notes: Synthesis of 5-Bromonicotinoyl Chloride

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Compound of Interest

Compound Name: 5-Bromonicotinic acid

Cat. No.: B110799

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Introduction

5-Bromonicotinoyl chloride (CAS No. 39620-02-5) is a halogenated pyridine-based acyl chloride that serves as a valuable intermediate in organic synthesis.^{[1][2]} Its molecular formula is $C_6H_3BrClNO$.^[3] The compound features a pyridine ring functionalized with a bromine atom and a highly reactive acyl chloride group.^[1] This dual reactivity makes it a versatile building block, particularly in the development of pharmaceuticals and agrochemicals.^{[2][4]} The acyl chloride group readily undergoes nucleophilic substitution with amines and alcohols to form amides and esters, respectively.^[3] 5-Bromonicotinoyl chloride has been utilized as a reactant in the preparation of antimalarial compounds and other biologically active molecules.^{[5][6]}

General Synthesis Approach

The most common method for synthesizing 5-bromonicotinoyl chloride is through the direct chlorination of **5-bromonicotinic acid**.^{[3][4]} This conversion of a carboxylic acid to an acyl chloride is typically achieved using a chlorinating agent such as thionyl chloride ($SOCl_2$) or oxalyl chloride.^{[3][4]} The use of thionyl chloride is a widely adopted and effective method for this transformation.^{[1][4]}

Experimental Protocol: Synthesis from 5-Bromonicotinic Acid

This protocol details the synthesis of 5-bromonicotinoyl chloride via the reaction of **5-bromonicotinic acid** with thionyl chloride.

Materials and Equipment:

- **5-Bromonicotinic acid**
- Thionyl chloride (SOCl_2)
- Anhydrous solvent (e.g., toluene or dichloromethane, optional)
- N,N-dimethylformamide (DMF, catalytic amount, optional)
- Round-bottom flask
- Reflux condenser with a gas outlet/drying tube (to trap HCl and SO_2)
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Rotary evaporator
- Standard glassware for workup
- Personal Protective Equipment (PPE): Safety goggles, face shield, lab coat, solvent-resistant gloves (e.g., butyl rubber).^{[7][8][9]}

Safety Precautions:

- Thionyl chloride is toxic, corrosive, and reacts violently with water.^{[9][10]} It causes severe skin burns and eye damage and is toxic if inhaled.^{[9][10]} This entire procedure must be performed in a well-ventilated fume hood.^{[10][11]}
- Ensure all glassware is thoroughly dried before use to prevent vigorous reaction of thionyl chloride with moisture.^[2]

- Wear appropriate PPE at all times.^{[7][9]} An emergency shower and eyewash station should be readily accessible.^[7]
- The reaction evolves toxic gases (HCl and SO₂); ensure the gas outlet is connected to a proper scrubbing system (e.g., a bubbler with a sodium hydroxide solution).^[1]

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar, add **5-bromonicotinic acid** (1.0 equivalent).
- **Addition of Reagents:** Under the fume hood, add an excess of thionyl chloride (typically 2-5 equivalents).^[1] A co-solvent like toluene can be used.^[1] A catalytic amount of DMF can also be added to facilitate the reaction.^[1]
- **Reaction:** Attach the reflux condenser and the gas trap. Heat the mixture to reflux using a heating mantle.^[1]
- **Monitoring:** Continue heating at reflux until the solid **5-bromonicotinic acid** completely dissolves and the evolution of gas ceases.^[1]
- **Removal of Excess Reagent:** Once the reaction is complete, allow the mixture to cool to room temperature. The excess thionyl chloride is then carefully removed by distillation under reduced pressure (using a rotary evaporator).^[1] This step should be done with caution to avoid contamination of the vacuum pump.
- **Product Isolation:** The resulting crude 5-bromonicotinoyl chloride is typically a pale yellow liquid or solid and can often be used in subsequent steps without further purification.^{[1][3]}

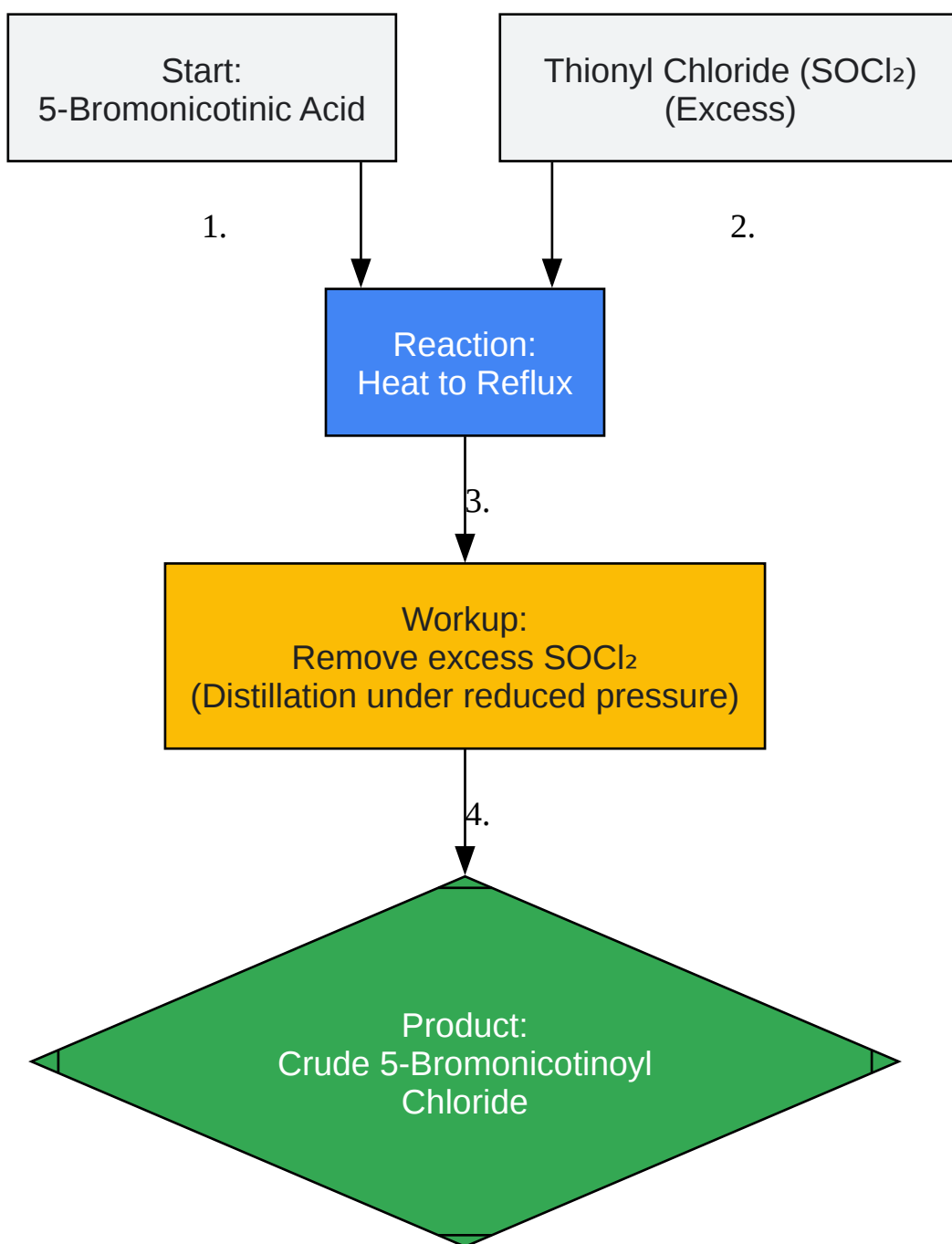
Data Presentation

The following table summarizes the key components and expected outcomes of the synthesis.

Parameter	Value	Reference
Starting Material	5-Bromonicotinic acid	[4]
Reagent	Thionyl chloride (SOCl ₂)	[1][3]
Product	5-Bromonicotinoyl chloride	[3]
CAS Number (Product)	39620-02-5	[5][6]
Molecular Formula	C ₆ H ₃ BrClNO	[2][3]
Appearance	Colorless to pale yellow liquid or solid	[2][3]
Melting Point	72-74 °C	[6]
Boiling Point	265.4 °C at 760 mmHg	[6]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8°C. Moisture sensitive.	[6]

Visualizations

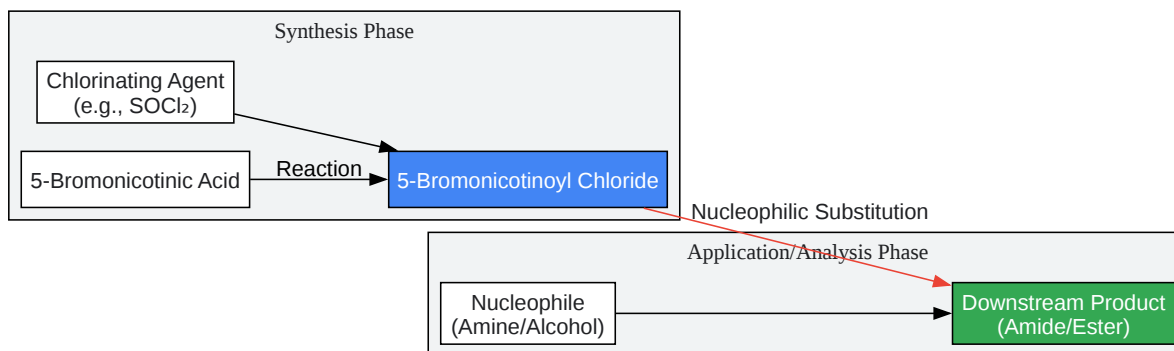
Reaction Workflow Diagram



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Caption: Workflow for the synthesis of 5-bromonicotinoyl chloride.

Logical Relationship of Synthesis and Analysis



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Caption: Relationship between synthesis and subsequent application.

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- To cite this document: BenchChem. [Application Notes: Synthesis of 5-Bromonicotinoyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110799#step-by-step-synthesis-of-5-bromonicotinoyl-chloride]

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